

Technical Guide: Physical Properties of 1-(4-isopropoxyphenyl)ethanone

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Compound of Interest

Compound Name: 1-(4-Isopropoxyphenyl)ethanone

Cat. No.: B1269242

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of the compound **1-(4-isopropoxyphenyl)ethanone**. The information is compiled from various chemical databases and supplier information. This document is intended to serve as a foundational resource for professionals engaged in research and development.

Compound Identification

1-(4-isopropoxyphenyl)ethanone, also known as 4'-isopropoxyacetophenone, is an aromatic ketone. Its structure features an acetophenone core substituted with an isopropoxy group at the para position of the phenyl ring.

Identifier	Value	Citation
IUPAC Name	1-(4-propan-2- yloxyphenyl)ethanone	[1]
Synonyms	4'-Isopropoxyacetophenone, p- Isopropoxyacetophenone	[1]
CAS Number	4074-51-5	[2]
Molecular Formula	C ₁₁ H ₁₄ O ₂	[2]
SMILES	CC(C)OC1=CC=C(C=C1)C(=O)C	[1]
InChI	InChI=1S/C11H14O2/c1-8(2)13-11-6-4-10(5-7-11)9(3)12/h4-8H,1-3H3	[1] [2]
InChIKey	YTKFPAFKJWBAFG- UHFFFAOYSA-N	[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-(4-isopropoxyphenyl)ethanone** is presented below. It is important to note that while identifiers and computed properties are well-documented, specific experimental values for properties like melting point, boiling point, and density are not consistently available across major databases. Where specific data is unavailable, information for a structurally similar compound, 4'-ethoxyacetophenone, is provided for reference.

Property	Value	Notes and Citations
Molecular Weight	178.23 g/mol	[1]
Physical Form	Solid	Indicated by chemical suppliers.
Melting Point	Data not available	The structurally similar compound 4'-ethoxyacetophenone has a melting point of 37-39 °C. [3]
Boiling Point	Data not available	The structurally similar compound 4'-ethoxyacetophenone has a boiling point of 268-269 °C at 758 mmHg. [3]
Density	Data not available	
Solubility	Low solubility in water; Soluble in organic solvents.	Inferred from the structural analogue 1-(4-isopropylphenyl)ethanone, which is insoluble in water but soluble in organic solvents and oils. [4]
Topological Polar Surface Area	26.3 Å ²	Computed value. [1]
Rotatable Bond Count	3	Computed value. [1]
Hydrogen Bond Acceptor Count	2	Computed value. [1]
Hydrogen Bond Donor Count	0	Computed value. [1]

Experimental Protocols

The determination of fundamental physical properties follows well-established laboratory procedures. Below are detailed methodologies for the key experiments relevant to a solid organic compound like **1-(4-isopropoxyphenyl)ethanone**.

Melting Point Determination (Capillary Method)

The melting point is a critical indicator of purity for a crystalline solid. A pure compound typically exhibits a sharp melting range of 0.5-1.0°C.

Methodology:

- Sample Preparation: A small amount of the dry, crystalline **1-(4-isopropoxyphenyl)ethanone** is finely powdered. The open end of a glass capillary tube is pressed into the powder. The tube is then inverted and tapped gently to pack the powder into the sealed end, aiming for a sample height of 1-2 mm.
- Apparatus Setup: The prepared capillary tube is placed into the heating block of a melting point apparatus, adjacent to a calibrated thermometer or temperature probe.
- Measurement:
 - The sample is heated rapidly to obtain an approximate melting temperature.
 - The apparatus is allowed to cool.
 - A second sample is heated slowly, with the temperature ramp rate reduced to approximately 2°C per minute as it approaches the estimated melting point.
- Data Recording: The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The melting range is reported as T1-T2.

Boiling Point Determination (Thiele Tube Method)

For determining the boiling point of small quantities of a liquid, or for a solid that can be melted, the Thiele tube method is commonly employed.

Methodology:

- Sample Preparation: A few milliliters of the substance (if liquid, or melted solid) are placed into a small fusion tube. A capillary tube, sealed at one end, is inverted and placed into the fusion tube with the open end submerged in the liquid.

- Apparatus Setup: The fusion tube is attached to a thermometer using a rubber band or thread. The assembly is then placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil), ensuring the sample is below the oil level.
- Measurement: The side arm of the Thiele tube is heated gently. As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles. The heating continues until a steady and continuous stream of bubbles emerges from the capillary tip.
- Data Recording: The heat source is removed, and the apparatus is allowed to cool. The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is recorded as the boiling point. The atmospheric pressure should also be recorded.

Solubility Determination (Shake-Flask Method)

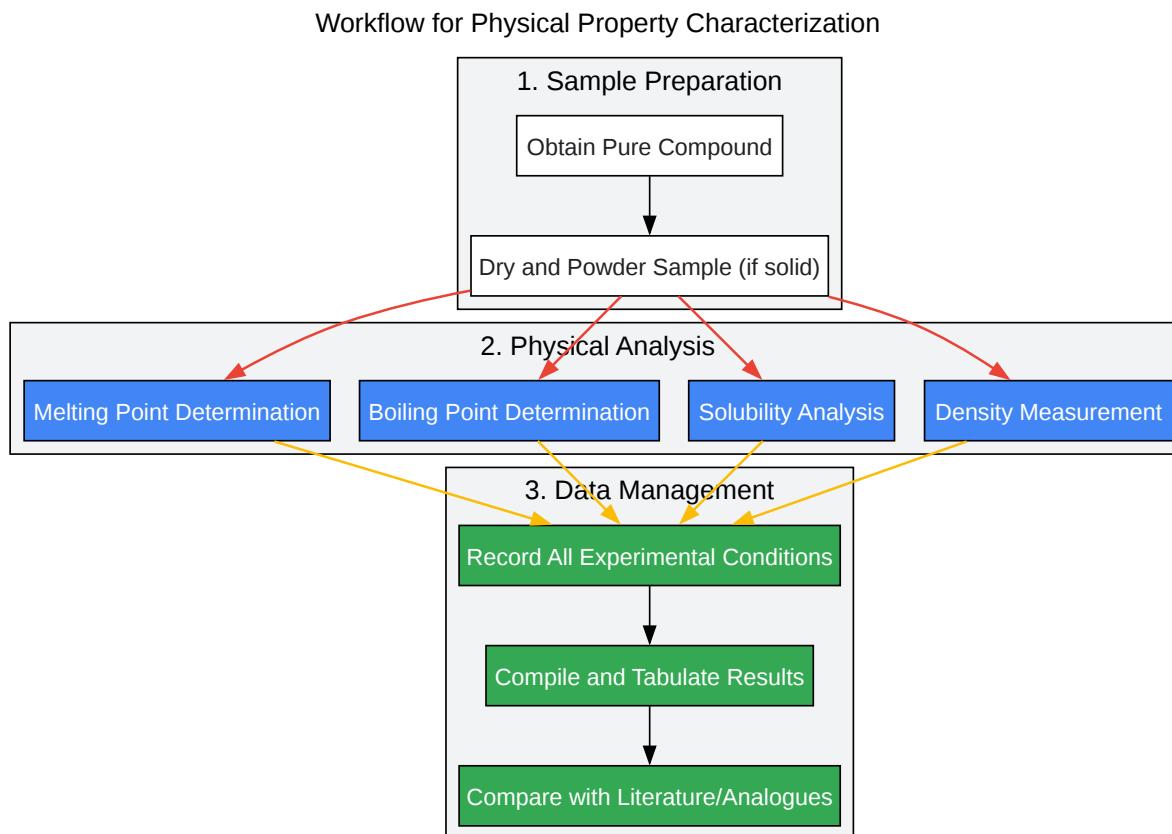
This standard method determines the equilibrium solubility of a compound in a given solvent.

Methodology:

- Sample Preparation: An excess amount of solid **1-(4-isopropoxyphenyl)ethanone** is added to a known volume of the solvent (e.g., water, ethanol, acetone) in a sealed flask.
- Equilibration: The flask is agitated (e.g., shaken or stirred) in a constant temperature bath for a prolonged period (typically 24 hours or more) to ensure equilibrium is reached between the dissolved and undissolved solute.
- Sample Separation: After equilibration, the agitation is stopped, and the undissolved solid is allowed to settle. A sample of the supernatant (the saturated solution) is carefully removed, often using a syringe fitted with a filter to exclude any solid particles.
- Analysis: The concentration of the solute in the filtered saturated solution is determined using a suitable analytical technique, such as gas chromatography (GC), high-performance liquid chromatography (HPLC), or UV-Vis spectroscopy. The result is reported as mass per volume (e.g., mg/L) at the specified temperature.

Visualized Workflow

The following diagram illustrates a generalized workflow for the characterization of the physical properties of a novel chemical compound.



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Caption: A logical workflow for determining the key physical properties of a chemical compound.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of 1-(4-isopropoxyphenyl)ethanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1269242#what-are-the-physical-properties-of-1-4-isopropoxyphenyl-ethanone]

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